

Technical Safety & Handling Guide: Sodium 4-(1,1-dimethylpropyl)phenolate

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Compound of Interest

Compound Name:	Sodium 4-(1,1-dimethylpropyl)phenolate
CAS No.:	31366-95-7
Cat. No.:	B1629987

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CAS Number: 31366-95-7 Synonyms: Sodium 4-tert-amylphenolate; p-tert-Amylphenol sodium salt; Sodium p-tert-pentylphenolate.[1][2] Molecular Formula:

Molecular Weight: 186.23 g/mol

Part 1: Executive Technical Summary[3]

Sodium 4-(1,1-dimethylpropyl)phenolate is the sodium salt of 4-tert-amylphenol.[1][2] Unlike its neutral parent compound, this salt acts as a strong nucleophile and a hard base in organic synthesis.[3] It is frequently employed in the synthesis of anionic surfactants, antioxidants, and specialized phenolic resins.[3]

Critical Hazard Distinction: While the parent phenol (CAS 80-46-6) is corrosive, the sodium salt poses an elevated caustic hazard due to rapid hydrolysis in moisture, generating sodium hydroxide (NaOH) in situ alongside the lipophilic phenol. This dual-action mechanism—chemical burn (alkaline) combined with membrane permeation (lipophilic alkyl tail)—requires a specialized safety protocol beyond standard base handling.[3]

Part 2: Physicochemical Properties & Stability[3]

Property	Data	Technical Implication
Appearance	White to off-white hygroscopic solid	Must be stored under inert gas (Ar/N ₂) to prevent hydrolysis.
Solubility	Soluble in water, alcohols, polar aprotic solvents	High water solubility facilitates rapid aquatic contamination; containment is critical.[3]
Basicity (pK _b)	Estimated < 4 (Conjugate acid pK _a ~10.[3]2)	Strong enough to deprotonate alcohols; incompatible with acidic protons.[3]
Reactivity	Reacts with atmospheric CO ₂	Will revert to the parent phenol and sodium carbonate if left exposed.[3]

Stability Protocol (Self-Validating)

- Validation Step: Before use, dissolve a small aliquot in water. If the solution is cloudy or precipitates an oily residue immediately, the salt has partially degraded to the parent phenol (which is less water-soluble than the salt).

Part 3: Hazard Profiling & Toxicology[3]

Mechanism of Injury

The compound exhibits Type I Corrosivity.[3] Upon contact with biological tissue:

- Saponification: The alkaline sodium cation saponifies membrane lipids.[3]
- Permeation: The tert-amyl lipophilic tail facilitates deep tissue penetration, dragging the caustic anion into the dermis.[3]
- Systemic Toxicity: Once absorbed, the parent 4-tert-amylphenol is a known endocrine disruptor, structurally mimicking estrogen.[3]

Quantitative Toxicity Data[3]

Endpoint	Value (Extrapolated from Parent)	Classification
Skin Corrosion	Category 1B	Causes severe burns and eye damage.[3]
Aquatic Acute	LC50 < 10 mg/L (Fish)	Very toxic to aquatic life.[3][4]
Oral LD50	> 2000 mg/kg (Rat)	Moderate acute toxicity; chronic risk dominates.[3]

Part 4: Advanced Handling & Synthesis Workflow

Core Directive: Do not treat this simply as "caustic." Treat it as a "permeating caustic."

Engineering Controls

- Atmosphere: Handle exclusively in a fume hood or glovebox under Nitrogen/Argon.[3]
- Vessel: Glassware must be oven-dried. Moisture introduces NaOH impurities that alter stoichiometry.[3]

Experimental Workflow: Nucleophilic Substitution

The following diagram outlines a self-validating workflow for using this reagent in an alkylation reaction (e.g., Williamson Ether Synthesis).

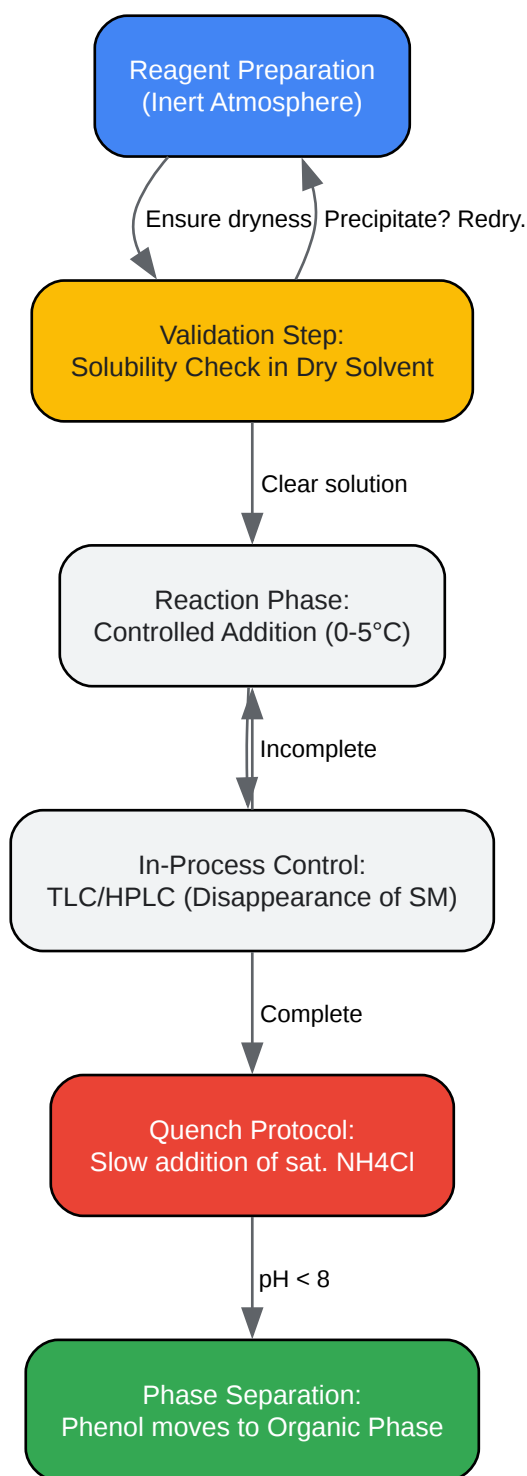


Fig 1. Self-Validating Synthesis Workflow for Sodium 4-tert-amylphenolate

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Caption: Fig 1. A logic-gated workflow ensuring reagent integrity (solubility check) and safe termination (pH-controlled quench) to prevent runaway exotherms.

Part 5: Emergency Response & Neutralization[3]

Standard water flushing is insufficient due to the lipophilic nature of the residue.[3]

Skin Contact (The Polyethylene Glycol Protocol)

- Immediate Action: Wipe off excess solid gently.[3]
- Solubilization: Wash the affected area with Polyethylene Glycol 300 or 400 (PEG-300/400) or a mixture of Ethanol/Water (70:30).[3] Water alone may cause the lipophilic phenol to adhere to the skin while washing away the sodium base, leaving the toxin in place.[3]
- Flushing: Follow with copious water flushing for 15 minutes.

Spill Containment[3]

- Do NOT use water to wash down a powder spill; this generates a caustic slick.[3]
- Protocol:
 - Cover spill with dry sand or Vermiculite.[3]
 - Neutralize carefully with dilute Acetic Acid or Citric Acid powder.[3]
 - Collect into a hazardous waste container labeled "Alkaline Phenolic Waste." [3]

References

- U.S. EPA. (2025). Phenol, 4-(1,1-dimethylpropyl)-, potassium/sodium salts - Substance Details. Substance Registry Services.[3] [Link](#)
- TCI Chemicals. (2024).[3][4][5] Safety Data Sheet: 4-tert-Amylphenol (Parent Compound). TCI Europe N.V. [Link](#)
- National Center for Biotechnology Information. (2025).[3] PubChem Compound Summary for CID 6643, 4-tert-Pentylphenol. PubChem.[3][6] [Link](#)
- Fisher Scientific. (2025).[3] Safety Data Sheet: 4-tert-Amylphenol. Thermo Fisher Scientific. [3] [Link](#)

- BuyersGuideChem. (2025). **Sodium 4-(1,1-dimethylpropyl)phenolate** CAS 31366-95-7 Entry.[1][2][6][7] [Link](#)

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Sources

- 1. Sodium 4-amino phenate | 31366-95-7 [chemnet.com]
- 2. guidechem.com [guidechem.com]
- 3. chemeo.com [chemeo.com]
- 4. sasoltechdata.com [sasoltechdata.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 4-tert-Pentylphenol | C₁₁H₁₆O | CID 6643 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Sodium 4-(1,1-dimethylpropyl)phenolate | C₁₁H₁₆ O . Na - BuyersGuideChem [buyersguidechem.com]
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